

N-Nitroso-Imatinib: A Comparative Guide to Carcinogenic Potency Categorization

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Compound of Interest

Compound Name: *N-nitroso-imatinib*

Cat. No.: *B15815723*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the carcinogenic potency of **N-nitroso-imatinib** and its surrogate, N-nitrosopiperidine. The assessment is based on regulatory classifications and available experimental data, offering a framework for risk evaluation of this nitrosamine impurity.

Regulatory Landscape and Carcinogenic Potency

N-nitroso-imatinib, a nitrosamine impurity of the tyrosine kinase inhibitor imatinib, has been categorized by major regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA). Based on the Carcinogenic Potency Categorization Approach (CPCA), **N-nitroso-imatinib** is placed in Potency Category 5. This classification corresponds to an Acceptable Intake (AI) limit of 1500 ng/day.^{[1][2]}

The CPCA for nitrosamines is a scientifically robust method that utilizes structure-activity relationships (SAR) to assign a carcinogenic potency category to nitrosamines, particularly when compound-specific data is unavailable. The categorization relies on the analysis of structural features that can influence the carcinogenic potential of a nitrosamine.

Due to the lack of direct experimental carcinogenicity and mutagenicity data for **N-nitroso-imatinib**, regulatory agencies have employed a read-across approach. This involves using data from a structurally similar and well-characterized surrogate compound to infer the potential toxicity of the substance in question. In the case of **N-nitroso-imatinib**, N-nitrosopiperidine has been used as a surrogate for this assessment.

Comparative Analysis of Experimental Data

The following table summarizes the available experimental data for N-nitrosopiperidine, the surrogate used to establish the carcinogenic potency category for **N-nitroso-imatinib**.

Parameter	N-nitrosopiperidine	N-nitroso-imatinib
Carcinogenic Potency (TD50)	Rat: 0.499 - 49.4 mg/kg/day[3]	No direct data available
Ames Test (Mutagenicity)	Positive with metabolic activation[4][5]	No direct data available
In Vivo Micronucleus Assay (Genotoxicity)	Evidence of genotoxicity[6]	No direct data available

Experimental Protocols

Detailed methodologies for the key experiments cited are outlined below.

Bacterial Reverse Mutation (Ames) Test (OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of chemical substances.

Principle: The assay utilizes several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (e.g., histidine or tryptophan). The test substance is incubated with the bacterial strains, with and without a metabolic activation system (S9 mix from rat liver). If the substance is a mutagen, it will cause reverse mutations, allowing the bacteria to regain the ability to produce the essential amino acid and form visible colonies on a minimal agar medium.

Methodology for N-nitrosopiperidine:

- **Test Strains:**Salmonella typhimurium strains TA98, TA100, TA1535, and TA1537 are commonly used.
- **Metabolic Activation:** The test is conducted in the presence and absence of a liver S9 fraction from Aroclor 1254-induced rats to simulate mammalian metabolism.
- **Procedure:** The plate incorporation method is typically used. The test substance, bacterial culture, and S9 mix (if applicable) are mixed with molten top agar and poured onto minimal glucose agar plates.
- **Incubation:** Plates are incubated at 37°C for 48-72 hours.
- **Data Analysis:** The number of revertant colonies per plate is counted. A substance is considered mutagenic if it induces a dose-related increase in the number of revertants and/or a reproducible and significant positive response in one or more strains.

In Vivo Mammalian Erythrocyte Micronucleus Test (OECD 474)

This in vivo test assesses the genotoxic potential of a substance by detecting damage to chromosomes or the mitotic apparatus in erythroblasts of laboratory animals.

Principle: Animals, typically rodents, are exposed to the test substance. If the substance or its metabolites cause chromosomal damage (clastogenicity) or interfere with the cell division process (aneugenicity) in erythroblasts, fragments of chromosomes or whole chromosomes may lag behind during cell division and form micronuclei in the cytoplasm of newly formed erythrocytes.

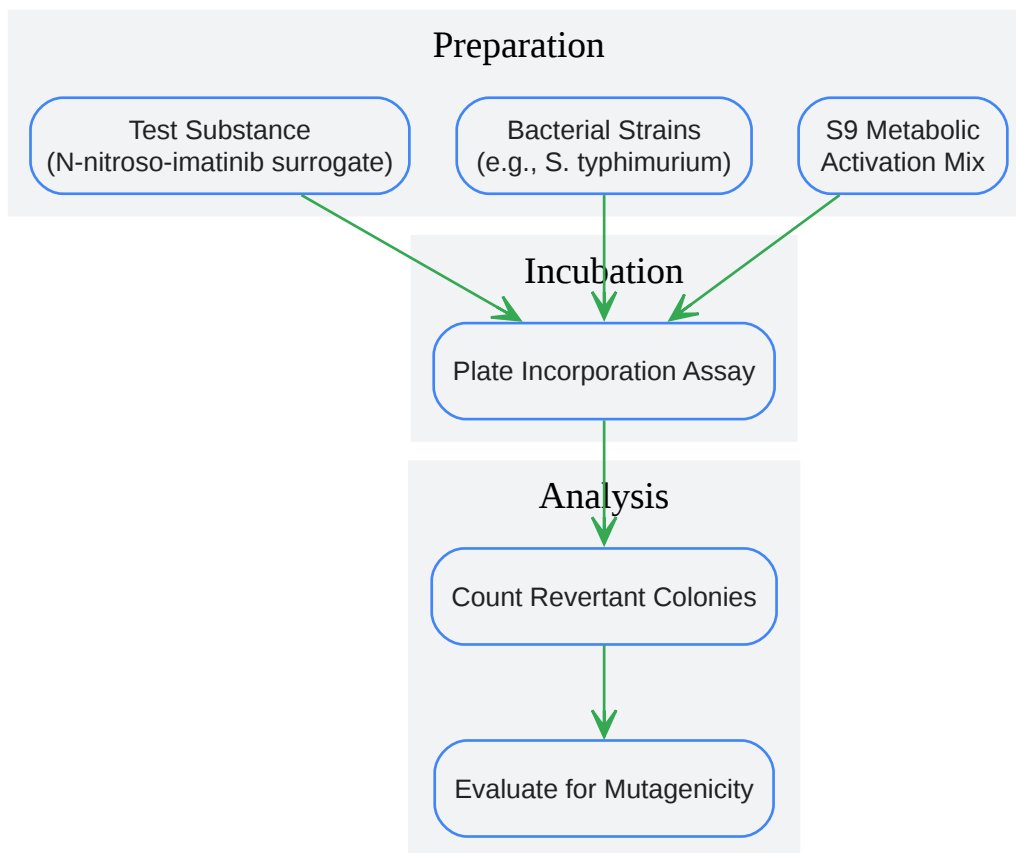
Methodology:

- **Test Species:** Male and female mice or rats are used.
- **Administration:** The test substance is administered via an appropriate route (e.g., oral gavage, intraperitoneal injection) at three or more dose levels. A vehicle control and a positive control group are included.

- **Sample Collection:** Bone marrow or peripheral blood is collected at appropriate time points after treatment.
- **Slide Preparation and Analysis:** The collected cells are stained, and the frequency of micronucleated polychromatic erythrocytes (immature red blood cells) is determined by microscopic analysis.
- **Data Analysis:** A statistically significant, dose-dependent increase in the frequency of micronucleated cells in the treated groups compared to the vehicle control group indicates a positive result.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the signaling pathway of imatinib and the workflow for the Ames test.



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